

# anilazine vapor pressure and Henry's law constant

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## Compound Focus: Anilazine

CAS No.: 101-05-3

Cat. No.: S518915

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## Physicochemical Properties of Anilazine

Property	Value	Conditions / Notes	Data Source & Reliability
Vapor Pressure	$8.20 \times 10^{-4}$ mPa	At 20 °C	[1]
Henry's Law Constant	$1.10 \times 10^{-4}$ Pa·m <sup>3</sup> /mol	At 25 °C	[1]
Water Solubility	8 mg/L	At 20 °C, pH 7	[1]
Octanol-Water Partition Coefficient (Log P)	3.02	At 20 °C, pH 7	[1]

All data comes from the Pesticide Properties DataBase (PPDB), which uses **verified data for regulatory purposes**, indicating high reliability for your analysis [1].

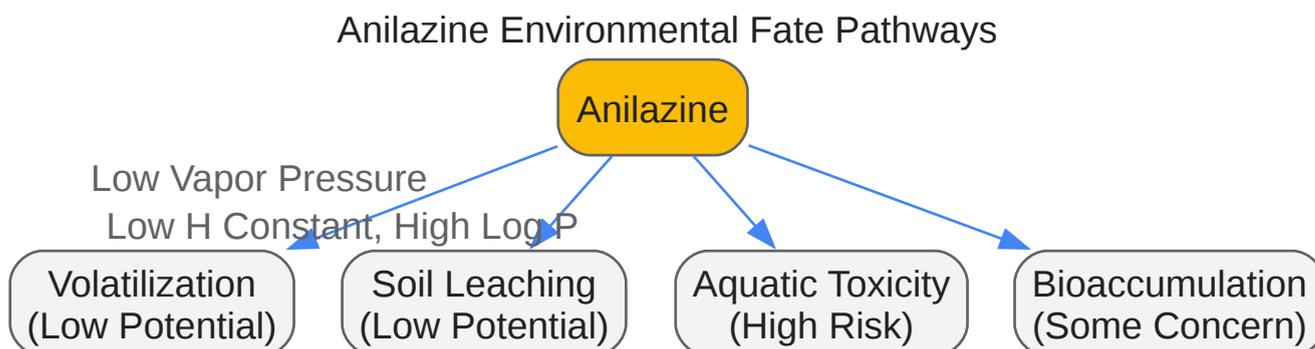
## Experimental Methodology Insights

While detailed protocols for **anilazine** were not found, the search results provide context on general measurement approaches for these properties.

- **Vapor Pressure Measurement:** Recent research focuses on predicting vapor pressures using **quantum chemical molecular properties and machine learning** (e.g., kernel ridge regression, XGBoost). Insights show that functional groups like aromatic compounds significantly influence vapor pressure values [2].
- **Henry's Law Constant Determination:** The compilation by Sander (2023) lists various method types for determining Henry's Law constants. These include:
  - **M:** Measured data
  - **V:** Calculated from vapor pressure and aqueous solubility (VP/AS)
  - **L:** Data from a literature review
  - **Q:** Estimated using Quantitative Structure-Property Relationship (QSPR) models [3] [4] [5]

## Environmental Fate and Behavior

The determined values for vapor pressure and Henry's Law constant classify **anilazine** as a substance with **low volatility** and **low potential to leach into groundwater** [1]. The relationship between these properties can be visualized in the following environmental fate pathway:



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> Core environmental behavior of **anilazine** driven by its key physicochemical properties.

## Guidance for Further Research

- **Regulatory Sources:** For the most current and comprehensive data, consult official pesticide databases from regulatory bodies like the **US EPA** or the **European Chemicals Agency (ECHA)**.
- **Experimental Data:** If you need to conduct your own measurements, established guidelines from organizations like **OECD** for determining vapor pressure (e.g., OECD Test Guideline 104) and water solubility (e.g., OECD Test Guideline 105) are applicable.
- **Modeling Approaches:** Given its status as an obsolete chemical, using **QSPR models** may be a practical method for predicting other unmeasured properties [2].

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## References

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3. Henry's Law Constants [[henrys-law.org](http://henrys-law.org)]
4. Henry's Law Constants [[henrys-law.org](http://henrys-law.org)]
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